

Application Notes and Protocols for Cell Viability Assays with Ozagrel Hydrochloride

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Compound of Interest

Compound Name: Ozagrel hydrochloride

Cat. No.: B1139521

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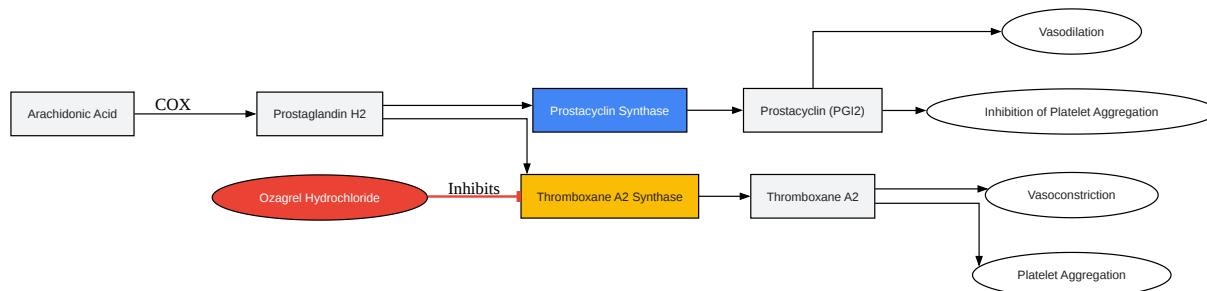
Introduction

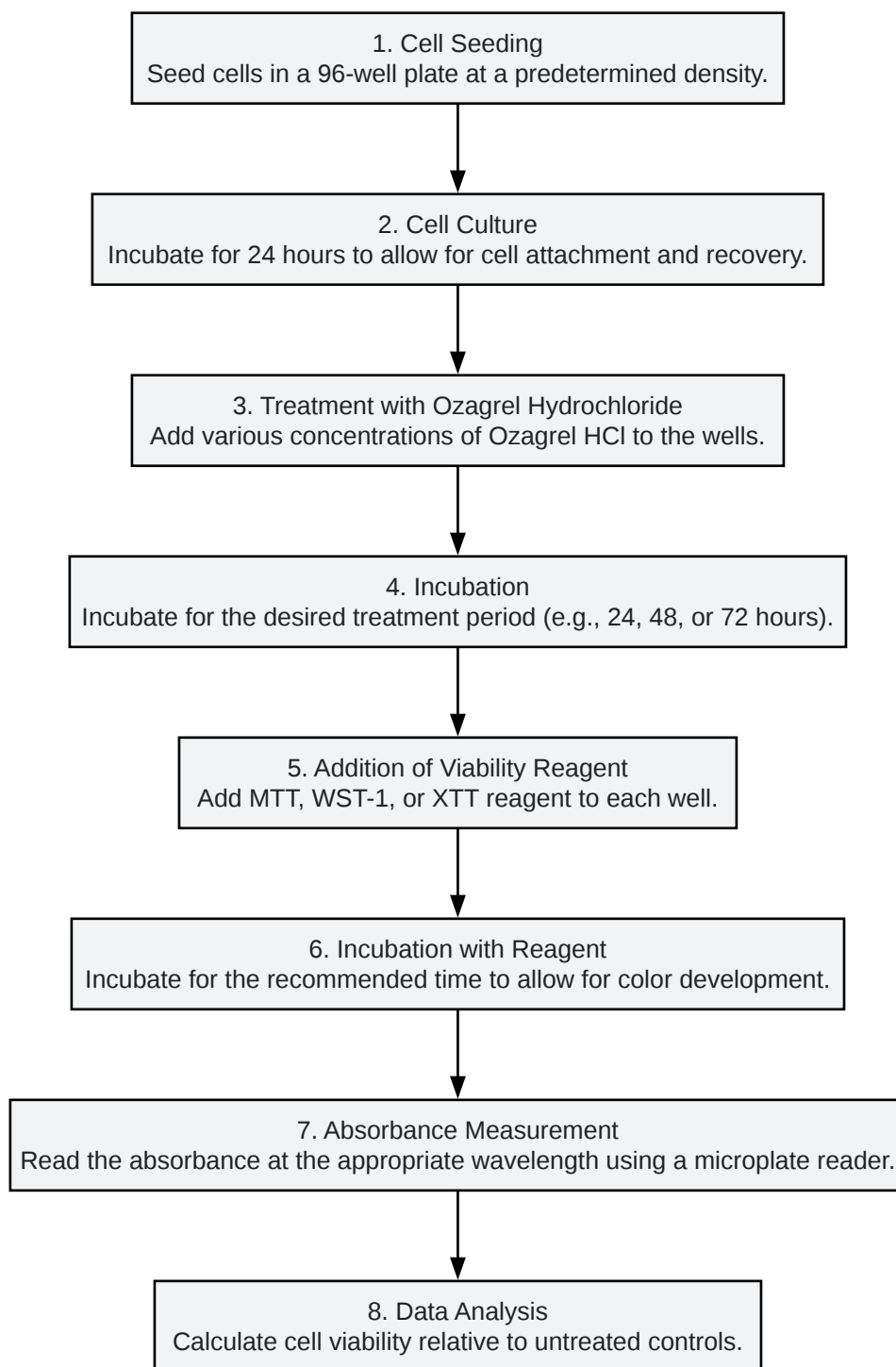
Ozagrel hydrochloride is a selective inhibitor of thromboxane A2 (TXA2) synthase, an enzyme crucial for the production of thromboxane A2.[1][2] By blocking TXA2 synthesis, **Ozagrel hydrochloride** effectively reduces platelet aggregation and vasoconstriction, making it a compound of interest in cardiovascular and cerebrovascular research.[3][2] Recent studies have also explored its cytoprotective and anti-inflammatory properties, suggesting a broader therapeutic potential.[4] These application notes provide detailed protocols for assessing the effect of **Ozagrel hydrochloride** on cell viability using common colorimetric assays.

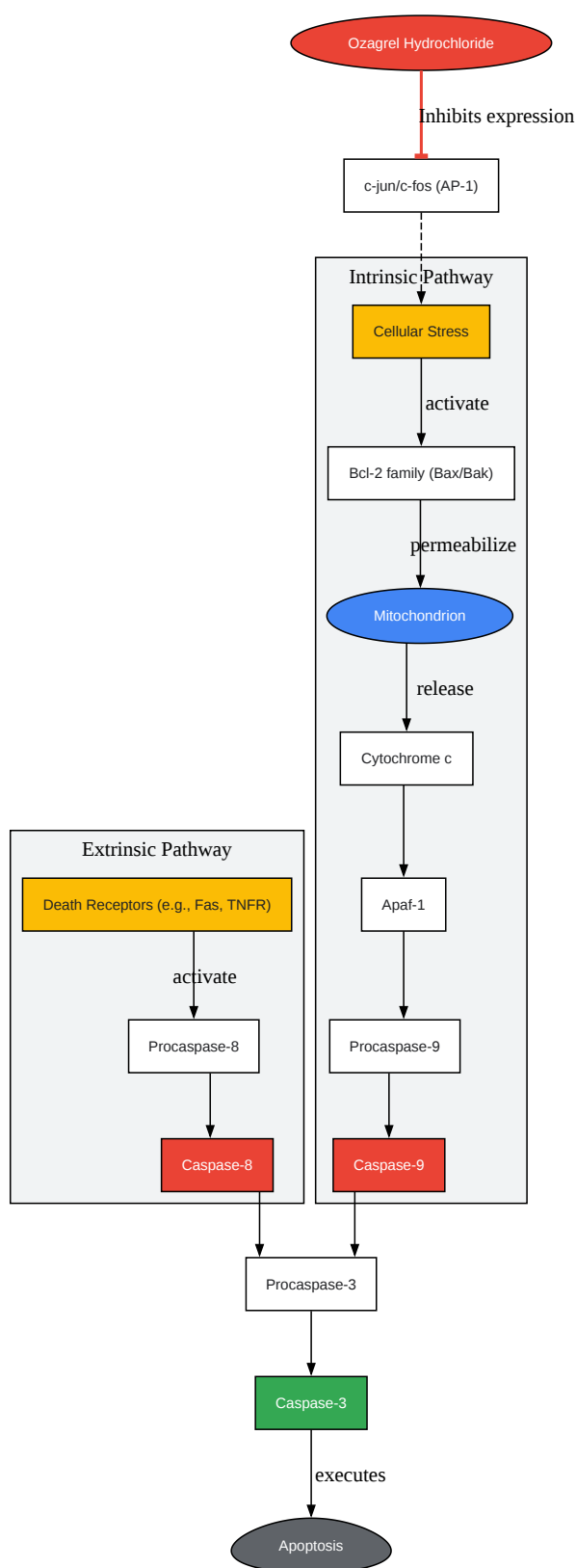
Mechanism of Action

Ozagrel hydrochloride's primary mechanism is the selective inhibition of thromboxane A2 synthase, leading to a decrease in TXA2 levels and a subsequent increase in the production of prostacyclin (PGI2), a vasodilator and inhibitor of platelet aggregation.[1][3] This modulation of prostanoid signaling underlies its therapeutic effects. Emerging evidence also suggests that **Ozagrel hydrochloride** can influence cell death pathways by inhibiting the expression of certain cell death-related mRNAs, such as c-jun and c-fos.[4]

Signaling Pathway of Ozagrel Hydrochloride







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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. CyQUANT MTT Cell Proliferation Assay Kit Protocol | Thermo Fisher Scientific - US [thermofisher.com]
- 3. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. broadpharm.com [broadpharm.com]
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